

Proper Disposal of Iridium: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Iridium	
Cat. No.:	B1218956	Get Quote

Effective management and disposal of **iridium** and its compounds are critical for ensuring laboratory safety, environmental protection, and regulatory compliance. As a rare and valuable precious metal, the primary goal for **iridium** waste is reclamation through recycling.[1][2] However, when recycling is not feasible, specific disposal protocols must be followed. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **iridium** waste.

It is crucial to distinguish between non-radioactive **iridium** metal or compounds and the radioactive isotope, **Iridium**-192 (Ir-192). Ir-192 requires stringent radiological handling and disposal protocols managed by an institution's Radiation Safety or Environmental Health & Safety (EH&S) department.[3] This document focuses on non-radioactive **iridium**.

Immediate Safety and Handling

Before disposal, all **iridium** waste must be handled with appropriate care, minimizing exposure and risk. **Iridium** metal is generally considered inert, but its powders can be flammable, and some compounds may cause skin or eye irritation.[1][4][5]

Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent exposure. The following table summarizes recommended equipment based on the form of the **iridium** waste.



Body Part	Required PPE	Notes
Hands	Chemical-resistant gloves (e.g., Nitrile)	Inspect gloves for tears before use and change them if contaminated.[1]
Eyes	Safety glasses with side shields or goggles	Goggles are recommended if there is a splash risk.[1][6]
Body	Laboratory coat	A buttoned lab coat protects skin and clothing from contamination.[7]
Respiratory	Use in a chemical fume hood or wear a dust respirator	Essential when handling iridium powders or volatile compounds to prevent inhalation.[1][8]

Step-by-Step Disposal Protocol for Non-Radioactive Iridium

The following procedure outlines the recommended workflow for the safe segregation, collection, and disposal of non-radioactive **iridium** waste.

Step 1: Waste Identification and Segregation

- Identify the Waste: Characterize the waste as iridium metal (pieces, foil), powder, a chemical compound, or contaminated labware (e.g., gloves, weigh boats, crucibles).
- Segregate: Keep iridium waste separate from other chemical and laboratory waste streams to facilitate recycling and proper disposal.

Step 2: Safe Collection and Containment

 Collect Solids: Carefully sweep or scoop up solid iridium waste, avoiding the creation of dust.[4]



- Contain: Place the collected waste into a durable, sealable container that is clearly labeled "Iridium Waste for Disposal" or "Iridium Scrap for Recycling."[4][9]
- Seal Securely: Ensure the container is tightly sealed to prevent leaks or spills.[9]

Step 3: Temporary Storage

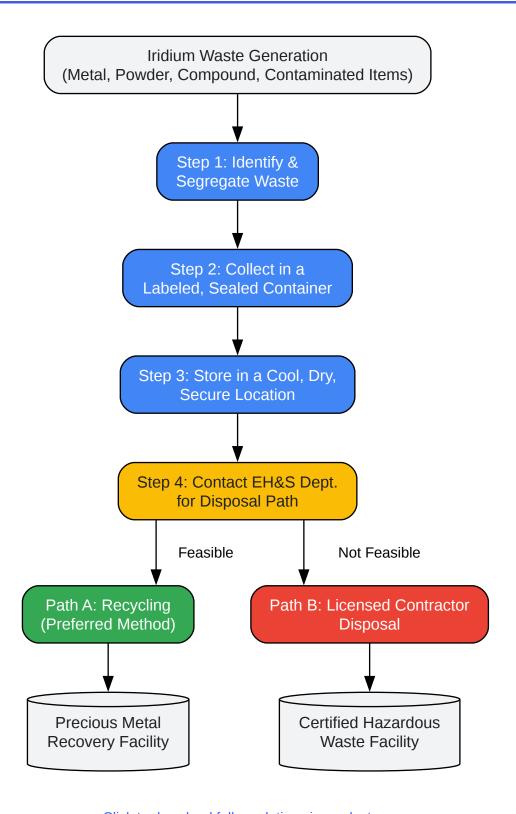
- Location: Store the sealed container in a cool, dry, and well-ventilated area designated for hazardous or recyclable waste.[4]
- Incompatibilities: Keep iridium waste away from incompatible materials such as strong oxidizing agents, acids, and halogens.[1][5]

Step 4: Disposal Path Determination

- Path A: Recycling (Highly Recommended): Due to its high economic value and rarity, recycling is the most environmentally sound and preferred disposal method.[2][10]
 - Contact your institution's Environmental Health & Safety (EH&S) department or a licensed precious metal recovery service to arrange for collection.[11]
 - Scrap iridium can be collected for recycling.[4]
- Path B: Licensed Waste Disposal: If recycling is not feasible, the waste must be disposed of through a licensed waste disposal contractor.[5][9]
 - Contact your EH&S department to coordinate the pickup.
 - Never dispose of iridium waste in standard trash or down the drain.[4][9] Disposal must comply with all federal, state, and local regulations.[4][8]

Disposal Workflow





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Caption: Workflow for the proper disposal of non-radioactive iridium waste.

Special Considerations for Iridium-192



The radioactive isotope Ir-192 is subject to strict regulatory controls. Under no circumstances should Ir-192 be handled or disposed of using the procedures outlined above.

- Contact Radiation Safety: Immediately contact your institution's Radiation Safety Officer or EH&S department for any disposal needs related to Ir-192.[3]
- ALARA Principle: All handling must adhere to the As Low As Reasonably Achievable (ALARA) principle to minimize radiation exposure.[3]
- Specific Protocols: Disposal will involve specialized shielded containers, dosimetry, and detailed record-keeping in accordance with institutional and federal regulations.[3]

Emergency Spill Procedures

In the event of a spill, prioritize safety and containment.

- Evacuate and Secure: If dealing with a large quantity of flammable powder, remove all sources of ignition and evacuate personnel from the immediate area.[6]
- Protect Yourself: Wear the appropriate PPE, including respiratory protection for powders.[4]
- Contain and Clean:
 - For solid spills, sweep or scoop the material into a suitable waste container.[4] Avoid actions that create dust.[8]
 - Flush the contaminated area with plenty of water.[9]
- Dispose of Waste: Collect all contaminated cleaning materials and the spilled iridium in a sealed container and dispose of it as iridium waste, following the procedures outlined above.[5][9]

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